

Essential Safety and Logistics for Handling 1-Bromotetradecane-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromotetradecane-d4

Cat. No.: B582282

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This guide provides crucial safety and logistical information for the handling and disposal of **1-Bromotetradecane-d4** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

1-Bromotetradecane-d4 is a deuterated form of 1-Bromotetradecane. For the purposes of laboratory safety and handling, its physical and chemical properties are considered to be essentially the same as its non-deuterated counterpart. It is a colorless to pale yellow liquid and is insoluble in water but soluble in organic solvents like chloroform.^{[1][2][3]} It is incompatible with strong bases and strong oxidizing agents.^{[2][4][5]}

Property	Value
Molecular Formula	C14H25D4Br
Appearance	Colorless to pale yellow liquid[1][3][6]
Melting Point	5-6 °C[2][7]
Boiling Point	175-178 °C at 20 mmHg[2][7]
Density	0.932 g/mL at 25 °C[2][7]
Flash Point	149 °C[4][5][8]
Water Solubility	Insoluble[1][2][8]
Storage Temperature	Store below +30°C[2]

Hazard Identification and First Aid

1-Bromotetradecane is irritating to the eyes, respiratory system, and skin.[2][9] In case of exposure, follow these first aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[4][8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[8] Get medical attention if irritation develops.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration.[8][9]
- Ingestion: Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person. Drink plenty of water, and if possible, milk.[8]

Personal Protective Equipment (PPE)

When handling **1-Bromotetradecane-d4**, it is essential to use appropriate personal protective equipment to prevent exposure.

- **Hand Protection:** Wear chemical-resistant gloves. Nitrile gloves are a good option for protection against oils, greases, and some acids and bases.[\[10\]](#)[\[11\]](#) For extended contact or when handling larger quantities, consider gloves with higher chemical resistance like Neoprene or Viton, though they may offer less dexterity.[\[10\]](#)
- **Eye and Face Protection:** Wear chemical safety goggles or a face shield.[\[12\]](#)[\[13\]](#) Standard safety glasses may not provide adequate protection from splashes.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn to protect against skin contact.[\[11\]](#) Ensure that clothing fully covers the skin.
- **Respiratory Protection:** Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[9\]](#) If a fume hood is not available or if there is a risk of generating aerosols, a respirator may be necessary.[\[12\]](#)

Operational Plan for Handling

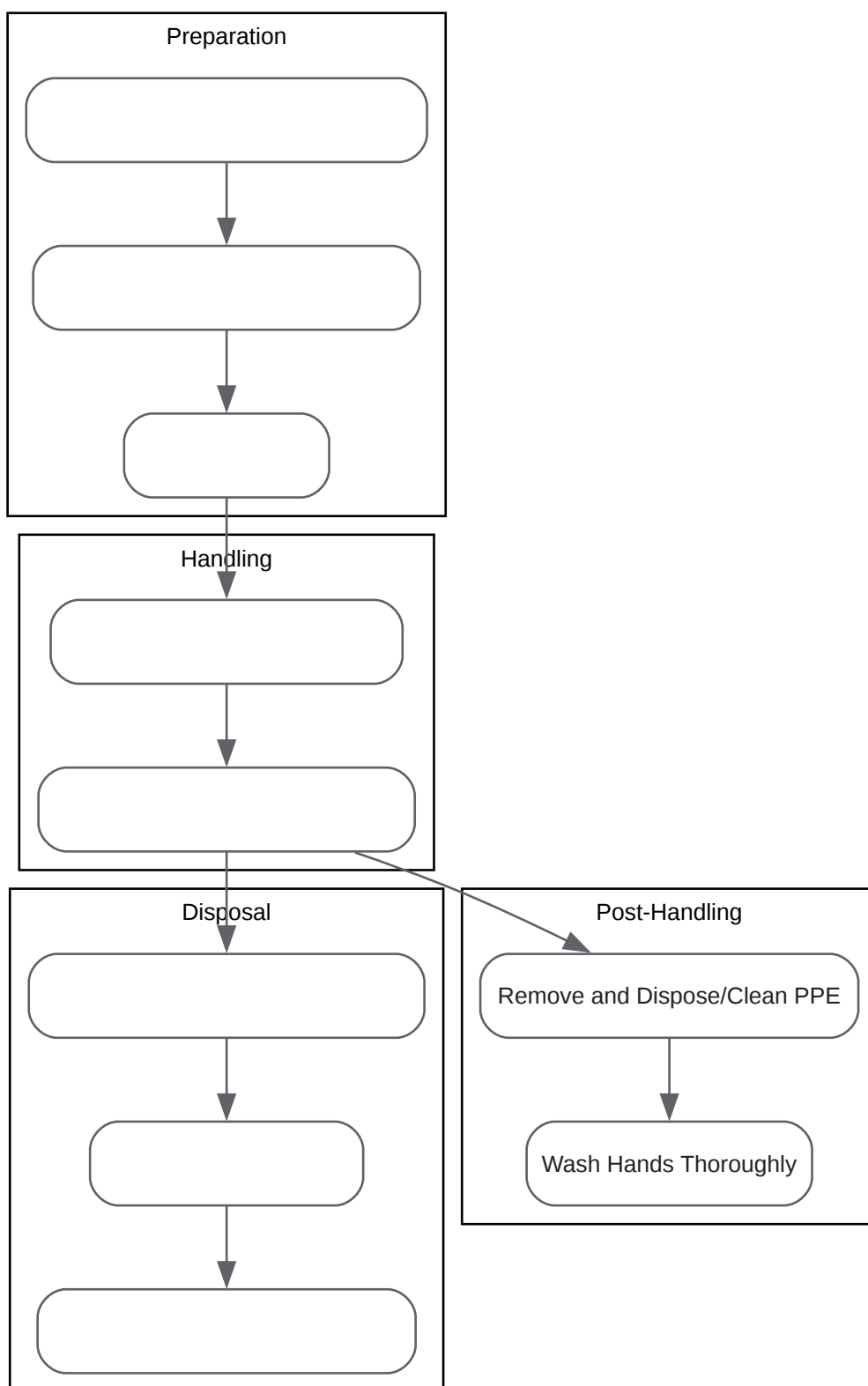
- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE and spill containment materials, readily available.
- **Handling:**
 - Work in a well-ventilated area, such as a chemical fume hood.[\[9\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
 - Do not breathe in vapors or mists.[\[4\]](#)[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[5\]](#)
 - After handling, wash hands thoroughly.[\[4\]](#)[\[5\]](#)
- **Storage:** Store in a dry, cool, and well-ventilated place.[\[5\]](#)[\[8\]](#) Keep the container tightly closed and away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)
[\[5\]](#)

Disposal Plan

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[5]

- Waste Collection:
 - Collect waste **1-Bromotetradecane-d4** and any contaminated materials (e.g., pipette tips, paper towels) in a designated, properly labeled, and sealed hazardous waste container.
 - The container should be made of a material compatible with halogenated organic compounds.
- Waste Disposal:
 - Dispose of this material through a licensed professional waste disposal service.^[9]
 - Do not empty into drains.^[5]
 - The waste should be classified as hazardous waste.

Workflow for Handling **1-Bromotetradecane-d4**



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Caption: Workflow for the safe handling and disposal of **1-Bromotetradecane-d4**.

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